

Physical properties of 1-chloronorbornane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chlorobicyclo[2.2.1]heptane

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An In-depth Technical Guide to the Physical Properties of 1-Chloronorbornane

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of chemical compounds is paramount. This guide provides a detailed overview of the physical properties of 1-chloronorbornane (also known as **1-chlorobicyclo[2.2.1]heptane**), a halogenated bicyclic alkane. The information presented herein is curated to provide a reliable reference for laboratory and research applications.

Core Physical and Chemical Data

1-Chloronorbornane is a colorless liquid that has the notable property of solidifying upon standing at room temperature.^[1] Its fundamental chemical identifiers and properties are summarized below.

Property	Value	Reference
IUPAC Name	1-chlorobicyclo[2.2.1]heptane	[2]
Synonyms	1-Chloronorbornane, Norbornane, 1-chloro-	[2]
CAS Number	765-67-3	[3]
Molecular Formula	C ₇ H ₁₁ Cl	[3]
Molecular Weight	130.61 g/mol	[2]
Boiling Point	70–74 °C at 55 mmHg	[1]
Density	1.095 g/cm ³ (calculated)	[4]
Refractive Index (n _D ²⁰)	1.496 (for exo-2-chloronorbornane)	[5]
Melting Point	Solidifies at room temperature	[1]
Solubility	Insoluble in water; soluble in nonpolar organic solvents.	[6]

Note on Isomers: It is crucial to distinguish 1-chloronorbornane from its isomers, such as exo-2-chloronorbornane. The physical properties can differ significantly between isomers. For instance, exo-2-chloronorbornane has a boiling point of 159.2°C at 760 mmHg.[5]

Experimental Protocols

The following sections detail the methodologies for the synthesis of 1-chloronorbornane and the determination of its key physical properties.

Synthesis of 1-Chloronorbornane via Rearrangement

A documented method for the synthesis of 1-chloronorbornane involves the aluminum chloride-catalyzed rearrangement of 2,2-dichloronorbornane.[1][7]

Materials:

- 2,2-dichloronorbornane

- Anhydrous aluminum chloride (AlCl_3)
- Pentane
- Water
- Saturated sodium chloride solution
- Anhydrous sodium sulfate
- 5-L three-necked, round-bottomed flask
- Mechanical stirrer
- Condenser with a drying tube
- Vigreux column for distillation

Procedure:

- A 5-L, three-necked, round-bottomed flask is equipped with a mechanical stirrer, a condenser fitted with a drying tube, and a stopper.
- The flask is charged with 230 g (1.39 moles) of 2,2-dichloronorbornane and 3 L of pentane.
[\[1\]](#)
- The solution is stirred as 87.0 g (0.652 mole) of anhydrous aluminum chloride is added over a period of 4.5 hours.
[\[1\]](#)
- Following the addition, the reaction mixture is stirred for an additional 20 hours at room temperature.
- The mixture is then cooled in an ice bath, and 1 L of water is slowly added to quench the reaction.
- The organic layer is separated, and the aqueous layer is extracted twice with 500-mL portions of pentane.

- The combined pentane extracts are washed with three 600-mL portions of water and one 600-mL portion of saturated sodium chloride solution.^[1]
- The combined aqueous washes are back-extracted with two additional 500-mL portions of pentane.
- All pentane solutions are combined and dried over anhydrous sodium sulfate.
- The pentane is removed by distillation through a 3 x 30 cm Vigreux column.
- The residual liquid is then distilled to yield 110–114 g (60–63%) of 1-chloronorbornane as a colorless liquid with a boiling point of 70–74°C at 55 mmHg.^[1]

Determination of Boiling Point (Capillary Method)

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of 1-chloronorbornane

Procedure:

- A small amount of 1-chloronorbornane is placed in the small test tube.
- The capillary tube, with its open end down, is placed inside the test tube containing the liquid.
- The test tube is attached to a thermometer and immersed in a Thiele tube or an oil bath.
- The bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- The heat is removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Apparatus:

- Pycnometer (a small glass flask with a precise volume)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately measured.
- The pycnometer is filled with distilled water and placed in a water bath at a constant temperature (e.g., 20°C) until it reaches thermal equilibrium. The mass is then measured.
- The pycnometer is emptied, dried, and filled with 1-chloronorbornane.
- The mass of the pycnometer filled with the sample is measured at the same constant temperature.
- The density of 1-chloronorbornane is calculated using the formula: $\text{Density} = (\text{mass of sample}) / (\text{volume of pycnometer})$ where the volume of the pycnometer is determined from the mass and known density of water at that temperature.

Determination of Refractive Index

Apparatus:

- Abbe refractometer

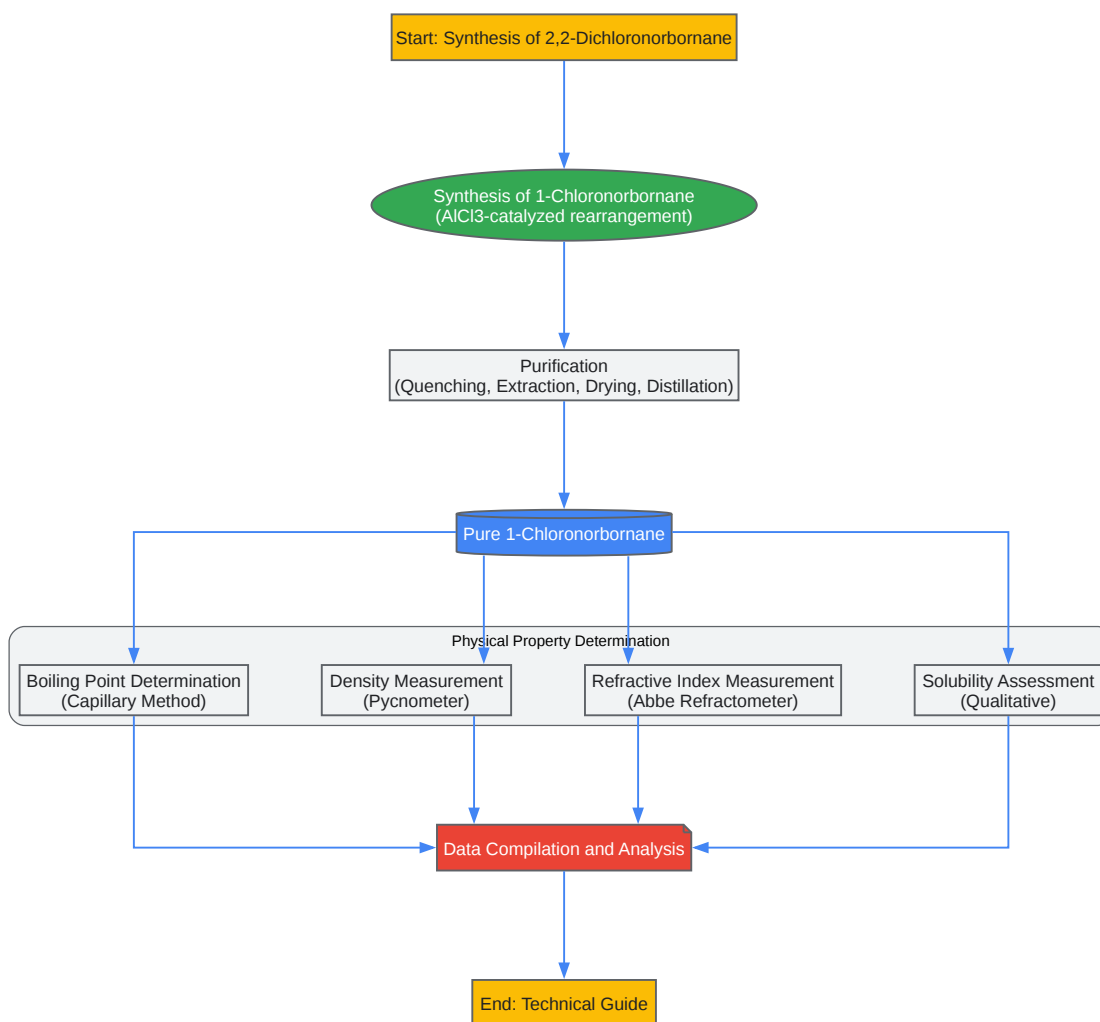
- Constant temperature water bath
- Dropper
- Sample of 1-chloronorbornane
- Ethanol and lens paper for cleaning

Procedure:

- The prisms of the Abbe refractometer are cleaned with ethanol and lens paper.
- The instrument is calibrated using a standard liquid with a known refractive index.
- A few drops of 1-chloronorbornane are placed on the lower prism.
- The prisms are closed, and water from the constant temperature bath (typically 20°C) is circulated through the instrument.
- The light source is positioned, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The compensator is adjusted to remove any color fringes.
- The dividing line is centered on the crosshairs, and the refractive index is read from the scale.

Experimental Workflow Visualization

The following diagram illustrates the logical flow from synthesis to the characterization of the physical properties of 1-chloronorbornane.



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Caption: Workflow for the synthesis and physical characterization of 1-chloronorbornane.

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- To cite this document: BenchChem. [Physical properties of 1-chloronorbornane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14757553#physical-properties-of-1-chloronorbornane]

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